

A Researcher's Guide to SETD2 Antibodies: A Comparative Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Set2

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For researchers in cellular biology, epigenetics, and drug development, selecting a highly specific and efficient antibody is paramount for reliable experimental outcomes. This guide provides a comparative analysis of commercially available antibodies targeting SETD2 (also known as **Set2**), a crucial histone methyltransferase. The focus is on cross-reactivity and performance in key applications, supported by available experimental data.

Performance Comparison of SETD2 Antibodies

The following tables summarize the available data on SETD2 antibodies from various vendors. The selection prioritizes antibodies with strong validation data, such as knockout (KO) or knockdown (KD) verification, which is the gold standard for demonstrating specificity.

Table 1: SETD2 Antibody Performance in Western Blotting (WB)

Vendor	Catalog Number	Antibody Type	Immunogen	Validation Data	Recommended Dilution	Observations
Abcam	ab239350	Rabbit Monoclonal (EPR20927-67)	Recombinant fragment	Knockout (KO) validated in mouse samples. [1]	1:1000	Published data in Nature Communications (2022) shows a specific band at the expected molecular weight in wild-type lysates, which is absent in KO lysates. [1]
Abcam	ab31358	Rabbit Polyclonal	Synthetic peptide	Knockout (KO) validated in mouse samples. [1]	Not specified in review	Published data in Nature (2019) demonstrates specificity through KO validation. [1]
Cell Signaling Technology	80290 (E4W8Q)	Rabbit Monoclonal	Recombinant protein	Knockdown (KD) validated in 293T cells.	1:1000	Vendor data shows a clear band in wild-type

						293T cell lysates and a significant reduction or absence of the band in SETD2 knockdown lysates.[2]
Proteintech	55377-1-AP	Rabbit Polyclonal	Not specified	siRNA knockdown validated in U2-OS cells.	1:500	Vendor data shows specific detection of SETD2 in various cell lysates and reduced signal in siRNA-transfected cells.
Boster Bio	A00660	Rabbit Polyclonal	Not specified	Validated in various cell line extracts.	1:500 - 1:1000	Vendor data shows a band at the expected molecular weight in mouse spleen extracts.

Table 2: SETD2 Antibody Performance in Immunoprecipitation (IP) and Chromatin Immunoprecipitation (ChIP)

Vendor	Catalog Number	Antibody Type	Application	Validation Data	Recommended Dilution/Amount	Observations
Cell Signaling Technology	84384 (E9H7P)	Rabbit Monoclonal	ChIP, ChIP-seq	Validated using SimpleChIP® Enzymatic Chromatin IP Kits.	1:50 (10 µl per IP with 10 µg of chromatin)	Recommended for optimal ChIP and ChIP-seq results.
Proteintech	55377-1-AP	Rabbit Polyclonal	IP	Validated in Jurkat cell lysates.	Not specified	Vendor data shows successful immunoprecipitation of SETD2.
Boster Bio	A00660	Rabbit Polyclonal	IP	Validated in cell lysates.	Not specified	Vendor data indicates suitability for IP.

Experimental Methodologies

Detailed protocols are crucial for reproducing and comparing experimental results. Below are representative protocols for key applications used to validate SETD2 antibodies.

Western Blotting Protocol

This protocol outlines the general steps for assessing antibody specificity using wild-type and SETD2 knockout/knockdown cell lysates.

- Lysate Preparation:

- Harvest wild-type and SETD2 KO/KD cells.
- Lyse cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
- Determine protein concentration using a BCA assay.
- SDS-PAGE and Transfer:
 - Load 20-30 µg of protein per lane on a 4-12% SDS-PAGE gel.
 - Run the gel at 100-150V until the dye front reaches the bottom.
 - Transfer proteins to a PVDF membrane at 100V for 1-2 hours.
- Immunoblotting:
 - Block the membrane with 5% non-fat dry milk or BSA in TBST for 1 hour at room temperature.
 - Incubate the membrane with the primary SETD2 antibody (at the vendor-recommended dilution) overnight at 4°C.
 - Wash the membrane three times with TBST for 10 minutes each.
 - Incubate with an HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane three times with TBST for 10 minutes each.
- Detection:
 - Apply an enhanced chemiluminescence (ECL) substrate.
 - Image the blot using a chemiluminescence detection system.

Immunoprecipitation Protocol

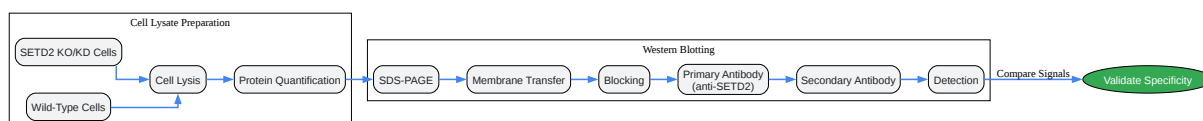
This protocol describes the immunoprecipitation of SETD2 from cell lysates.

- Lysate Preparation:

- Prepare cell lysates as described in the Western Blotting protocol. .
- Immunoprecipitation:
 - Pre-clear the lysate by incubating with protein A/G agarose beads for 1 hour at 4°C.
 - Incubate 500-1000 µg of pre-cleared lysate with the primary SETD2 antibody (typically 1-5 µg) overnight at 4°C with gentle rotation.
 - Add protein A/G agarose beads and incubate for another 2-4 hours at 4°C.
- Washes and Elution:
 - Wash the beads three to five times with ice-cold lysis buffer.
 - Elute the immunoprecipitated proteins by boiling the beads in SDS-PAGE sample buffer.
- Analysis:
 - Analyze the eluted proteins by Western Blotting using the same or a different SETD2 antibody.

Visualizing Experimental Workflows

The following diagrams illustrate the workflows for validating SETD2 antibody specificity.



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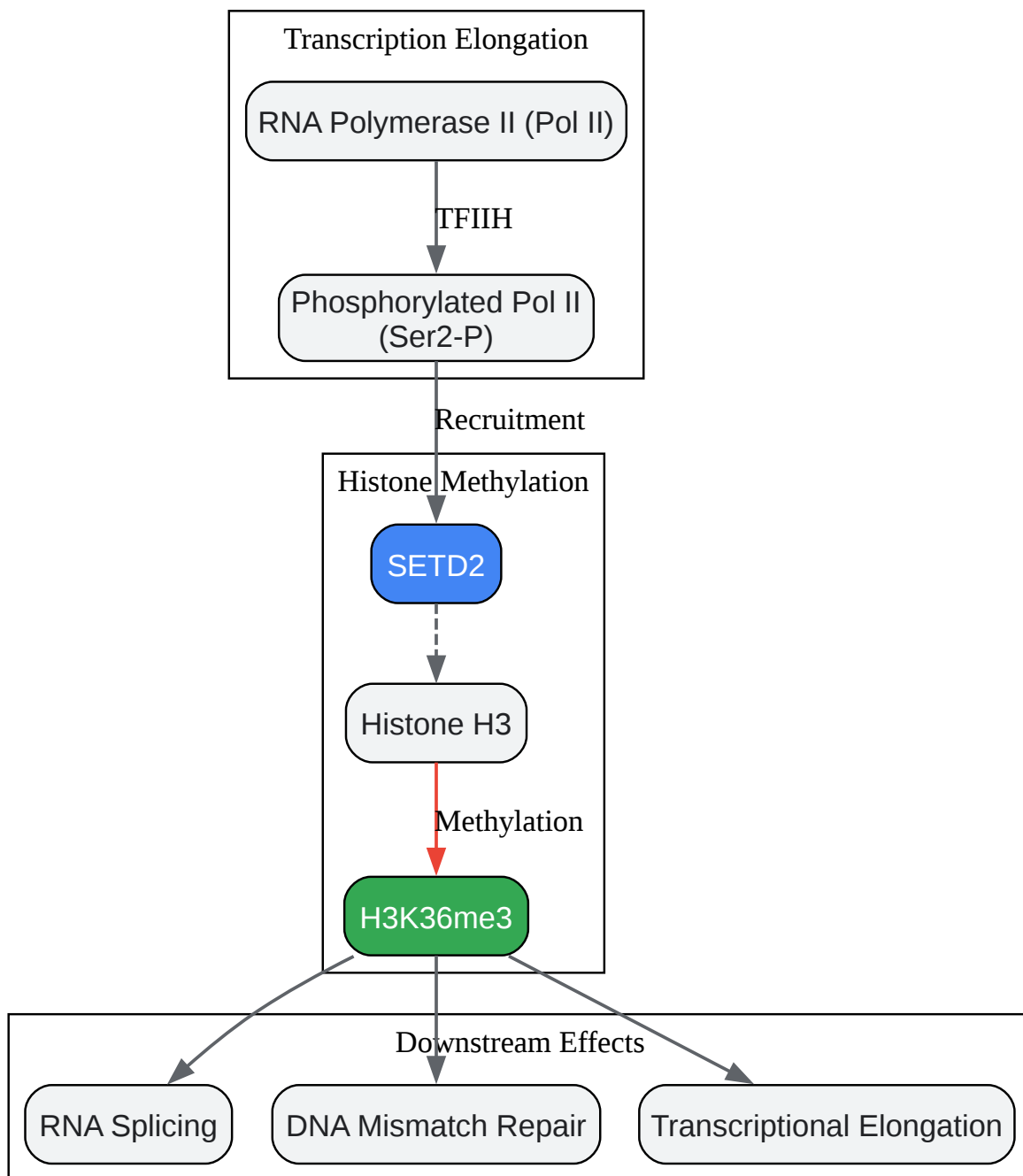
Workflow for SETD2 Antibody Validation by Western Blotting.

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General Workflow for Immunoprecipitation of SETD2.

Signaling Pathway Context

SETD2 plays a critical role in transcriptional elongation. The following diagram illustrates its canonical pathway.



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Canonical Pathway of SETD2-mediated H3K36 Trimethylation.

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References

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- To cite this document: BenchChem. [A Researcher's Guide to SETD2 Antibodies: A Comparative Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193563#cross-reactivity-of-set2-antibodies-from-different-vendors]

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